

A Technical Guide to the Physical Properties of Crystalline 1,3-Dichloroacetone

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Compound of Interest

Compound Name: 1,3-Dichloroacetone

Cat. No.: B141476

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the core physical properties of crystalline **1,3-dichloroacetone**. The information is curated for researchers, scientists, and professionals in drug development who may utilize this compound in synthesis or encounter it as a metabolite. This guide includes a summary of quantitative data, detailed experimental protocols, and a visualization of its metabolic pathway.

Core Physical and Chemical Properties

1,3-dichloroacetone, with the chemical formula $C_3H_4Cl_2O$, is a halogenated ketone that exists as a crystalline solid at room temperature.^{[1][2]} It is also known by several synonyms, including bis(chloromethyl) ketone and 1,3-dichloro-2-propanone.^[2] The compound is recognized for its role as an intermediate in organic synthesis, including in the production of citric acid.^{[2][3]}

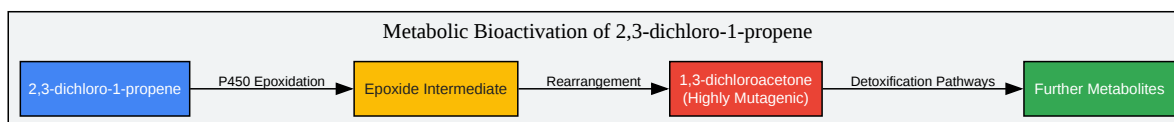
Quantitative Data Summary

The physical properties of **1,3-dichloroacetone** are summarized in the table below, providing a quick reference for laboratory and research applications.

| Property | Value | Source(s) |
|--------------------------------|--|--------------|
| Molecular Weight | 126.97 g/mol | [2] |
| Melting Point | 39-45 °C (102.2-113 °F) | [1][2][3][4] |
| Boiling Point | 173-173.4 °C (343.4-344.1 °F) at 760 mmHg | [1][2][3][4] |
| Density | 1.383 g/cm ³ at 25 °C | [4][5] |
| Vapor Density | 4.38 (relative to air) | [1][2] |
| Solubility in Water | 27.9 g/L at 20 °C | [6] |
| Solubility in Organic Solvents | Soluble in ethanol and ether. | [7] |
| Appearance | White to pale yellow crystalline solid. | [2][5] |
| CAS Number | 534-07-6 | [2] |

Metabolic Pathway and Biological Significance

While primarily used in chemical synthesis, **1,3-dichloroacetone** has been identified as a highly mutagenic metabolite in biological systems. Specifically, it is formed during the metabolism of 2,3-dichloro-1-propene in rats. The bioactivation process involves the P450 enzyme system, which catalyzes the epoxidation of the parent compound, leading to the formation of **1,3-dichloroacetone**. This reactive intermediate is then further metabolized. Understanding this pathway is crucial for toxicological assessments and in the development of drugs where similar structures may be present.



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Metabolic formation of **1,3-dichloroacetone**.

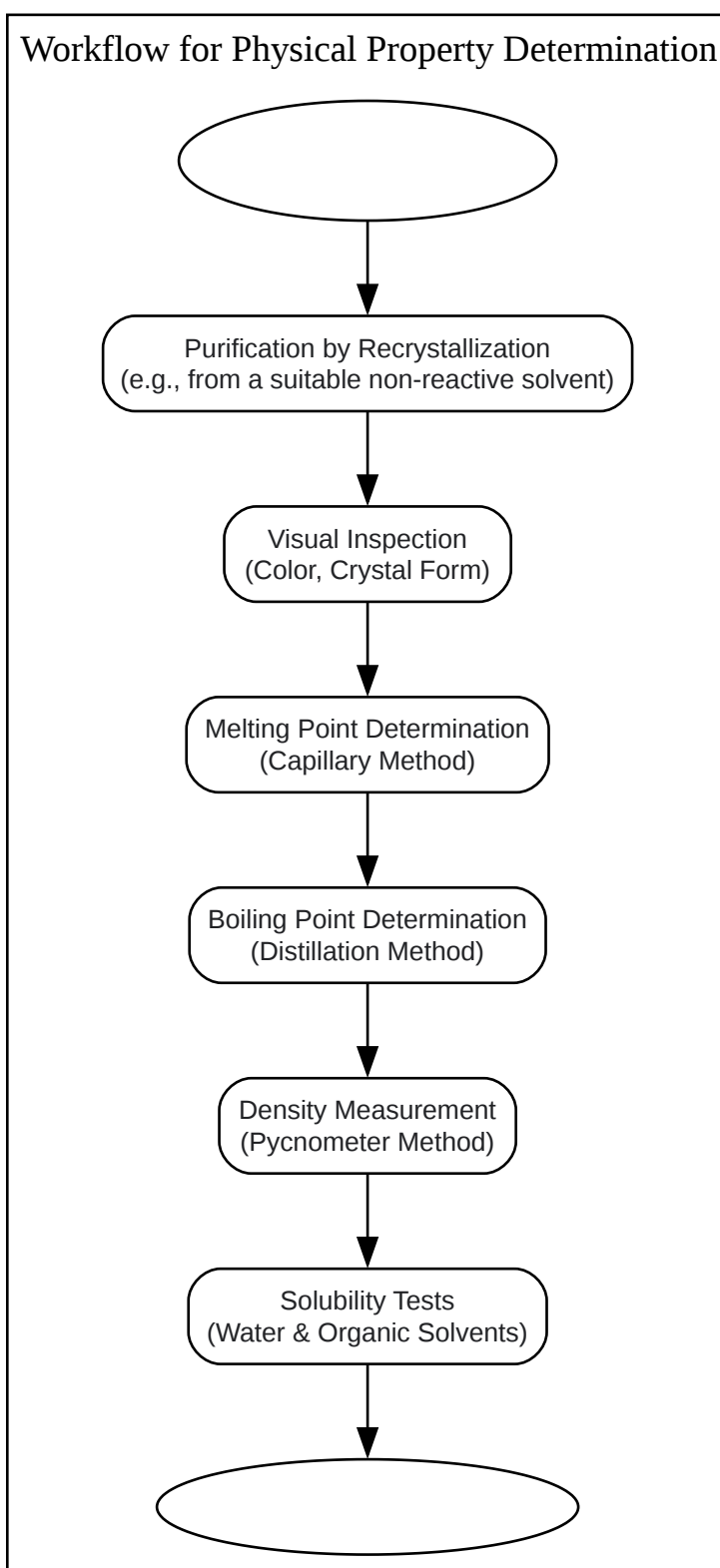
Experimental Protocols for Physical Property Determination

The following section outlines the general methodologies for determining the key physical properties of crystalline **1,3-dichloroacetone**. Due to the hazardous nature of this compound (toxic and corrosive), all procedures must be conducted in a well-ventilated fume hood with appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety goggles, and a lab coat.

Workflow for Physical Property Analysis

The logical flow for characterizing a sample of crystalline **1,3-dichloroacetone** is outlined in the diagram below.

Workflow for Physical Property Determination



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Experimental workflow for physical characterization.

Melting Point Determination (Capillary Method)

- **Sample Preparation:** A small amount of finely powdered, dry crystalline **1,3-dichloroacetone** is packed into a capillary tube to a height of 2-3 mm.
- **Apparatus:** A calibrated melting point apparatus is used.
- **Procedure:** The capillary tube is placed in the heating block of the apparatus. The temperature is raised at a rate of 1-2 °C per minute near the expected melting point.
- **Data Recording:** The temperature at which the first drop of liquid appears and the temperature at which the entire solid has melted are recorded as the melting range.

Boiling Point Determination (Distillation Method)

- **Apparatus:** A standard micro-distillation apparatus is assembled in a fume hood.
- **Procedure:** A small volume of molten **1,3-dichloroacetone** is placed in the distillation flask with a boiling chip. The apparatus is heated gently. The thermometer bulb should be positioned so that its top is level with the bottom of the side-arm leading to the condenser.
- **Data Recording:** The temperature is recorded when the vapor condensation ring is stable on the thermometer bulb and the first drop of distillate is collected. The atmospheric pressure should also be recorded.

Density Measurement (Pycnometer Method)

- **Apparatus:** A calibrated pycnometer of a known volume.
- **Procedure:**
 - The empty pycnometer is weighed.
 - The pycnometer is filled with molten **1,3-dichloroacetone** at a constant temperature (e.g., 25 °C in a water bath), and the excess is removed.
 - The filled pycnometer is weighed.

- The pycnometer is then cleaned and filled with a reference liquid of known density (e.g., distilled water) at the same temperature and weighed again.
- Calculation: The density is calculated using the weights and the known volume of the pycnometer.

Solubility Determination

- Procedure: A small, accurately weighed amount of crystalline **1,3-dichloroacetone** is added to a known volume of the solvent (e.g., water, ethanol, ether) in a test tube at a specific temperature.
- Observation: The mixture is agitated, and the dissolution is observed. If the solid dissolves completely, more solute is added until saturation is reached.
- Quantification: The solubility is expressed as the mass of solute that dissolves in a given volume or mass of solvent at that temperature. For a qualitative assessment, the terms soluble, slightly soluble, or insoluble can be used.

Safety and Handling

1,3-Dichloroacetone is a hazardous substance and must be handled with extreme care. It is classified as toxic and corrosive.[5] Inhalation, ingestion, or skin contact can be harmful.[5] It is a vesicant (causes blistering) and a lachrymator (causes tearing).[5] Appropriate safety precautions, including the use of a fume hood and proper PPE, are mandatory. In case of exposure, immediate medical attention should be sought.

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